

Safety Data Sheet (SDS) for phenoxyacetamide intermediates

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Compound of Interest

Compound Name: 2-(2-Formyl-3-methylphenoxy)acetamide

Cat. No.: B8576335

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Safety Monograph: Phenoxyacetamide Intermediates in Drug Discovery

Executive Technical Summary Phenoxyacetamide (2-phenoxyacetamide, CAS 621-88-5) and its derivatives represent a critical scaffold in medicinal chemistry, serving as intermediates for non-steroidal anti-inflammatory drugs (NSAIDs), proteasome inhibitors, and novel antimicrobial agents.[1] While the core phenoxyacetamide structure typically presents as a moderate irritant, its synthesis and functionalization involve high-hazard precursors—specifically

-chloroacetamides and phenols—that require rigorous containment strategies.[1]

This guide bridges the gap between a standard Safety Data Sheet (SDS) and practical laboratory application, focusing on the causality of hazards and the process safety required during synthesis and handling.

Part 1: Chemical Profile & Molecular Logic

Understanding the physicochemical properties is the first line of defense.[1] The stability of the amide bond and the lipophilicity of the phenoxy group dictate both the handling requirements and the biological bioavailability (and thus toxicity).[1]

Table 1: Physicochemical Profile of 2-Phenoxyacetamide

Property	Value	Operational Implication
CAS Number	621-88-5	Unique identifier for inventory/waste tracking.[1]
Molecular Formula	ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">	MW 151.16 g/mol .[1][2][3]
Physical State	Solid (Crystalline Powder)	Dust generation is the primary exposure vector.[1]
Melting Point	101–103 °C	Stable solid at room temp; melt processing requires temp control.[1]
Solubility	Low in water; Soluble in EtOH, DMSO	Use organic solvents for spill cleanup; aqueous rinse is inefficient.[1]
Partition Coeff.	LogP ~0.8	Moderate lipophilicity; potential for dermal absorption.[1]
Reactivity	Stable Amide	Hydrolyzes only under strong acid/base reflux (or).[1]



Process Insight: The relatively low melting point implies that during high-energy milling or uncontrolled exothermic reactions, the material may fuse or sublime, creating an inhalation hazard distinct from simple dust.

Part 2: Hazard Mechanics & Toxicology

The safety profile of phenoxyacetamide intermediates is bifurcated: the final scaffold is a moderate irritant, but the synthetic precursors are severe sensitizers and cytotoxins.[1]

The Precursor Paradox (Synthesis Hazards)

The most common synthetic route involves the O-alkylation of phenol with 2-chloroacetamide.[1]

- 2-Chloroacetamide (Precursor): A potent alkylating agent.[1] It reacts with nucleophilic residues (cysteine/lysine) in proteins, leading to skin sensitization (H317) and reproductive toxicity (H361).[1]
- Phenol (Precursor): A severe corrosive and systemic toxin that rapidly penetrates skin, causing protein denaturation and nerve damage.[1]

The Phenoxyacetamide Scaffold (Product Hazards)

Once the ether linkage is formed, the alkylating potential of the alpha-carbon is significantly reduced.[1] However, the resulting amide retains biological activity:

- Acute Toxicity (Oral): Classified as Category 4 (H302).[1][4][5] The amide moiety can be metabolically cleaved to release ammonia and the corresponding phenoxyacetic acid.[1]
- Irritation (H315, H319): The compound acts as a surfactant-like irritant to mucous membranes.[1]

- Specific Target Organ Toxicity (STOT-SE 3): Inhalation of dust triggers inflammatory responses in the upper respiratory tract.[1]

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Mechanism of Action: Unlike its chloro- precursors, phenoxyacetamide does not readily alkylate DNA/proteins.[1] Its toxicity is primarily driven by metabolic hydrolysis and local tissue irritation.

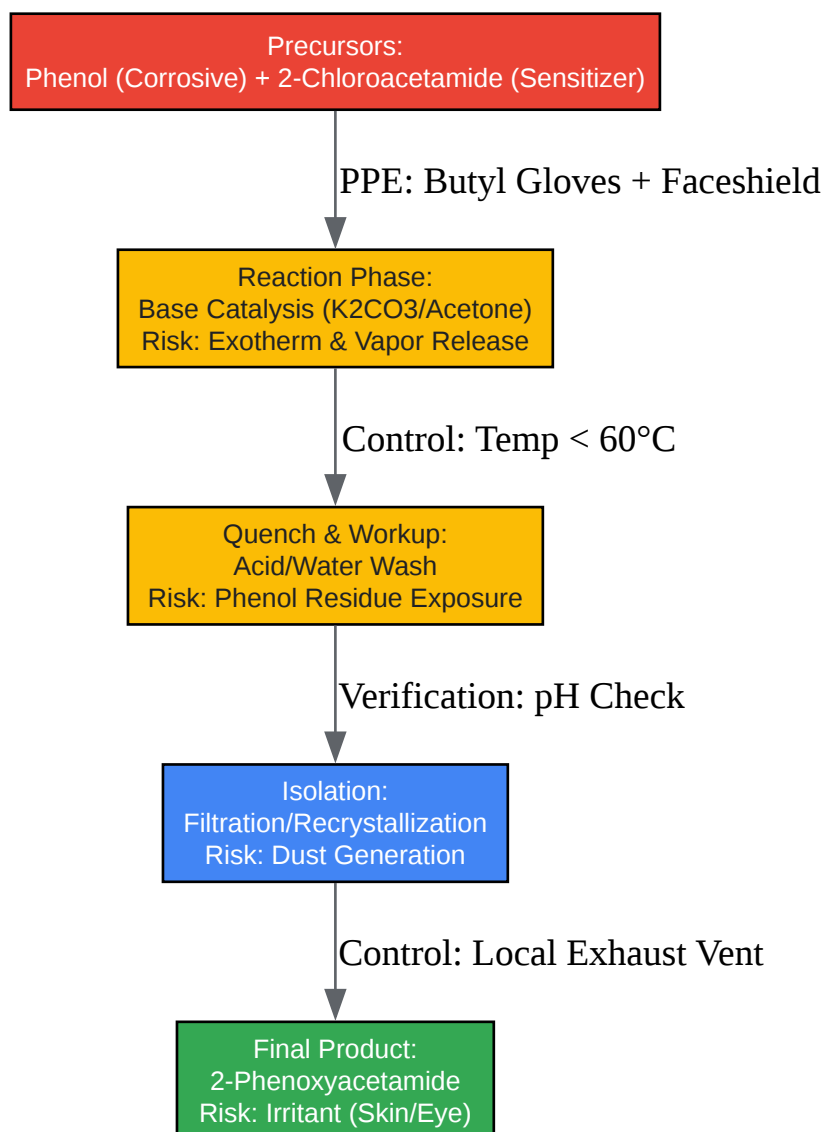
[1]

Part 3: Operational Safety & Synthesis Workflow

This section details the safety protocols for synthesizing and handling phenoxyacetamide, emphasizing the transition from high-hazard precursors to the final product.[1]

Synthesis Safety Logic

The following diagram illustrates the critical control points (CCPs) during the synthesis.



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Figure 1: Synthesis Safety Workflow highlighting the transition from high-hazard precursors (Red) to moderate-hazard product (Green).

Protocol: Safe Handling & Storage

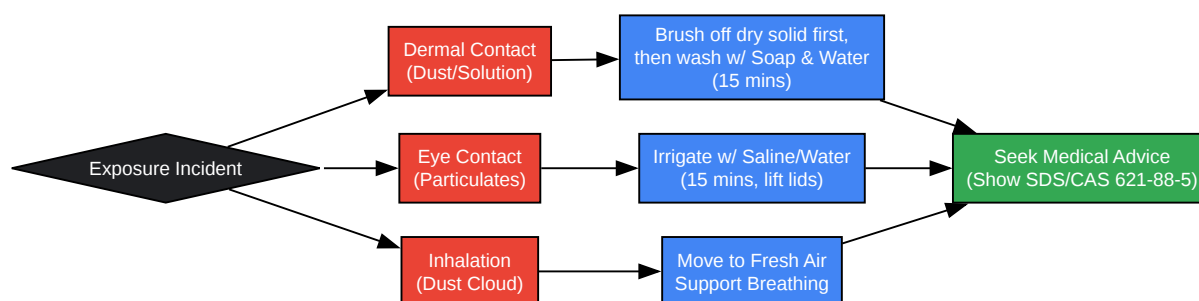
- Engineering Controls:
 - Powder Handling: All weighing of solid phenoxyacetamide must occur inside a HEPA-filtered weigh station or fume hood to prevent inhalation (H335).[1]

- Synthesis: Reactions involving 2-chloroacetamide must be performed in a certified fume hood with a face velocity
.[1]
- Personal Protective Equipment (PPE):
 - Gloves: Nitrile gloves (0.11 mm) are sufficient for the solid final product.[1] However, during synthesis (presence of Phenol/Chloroacetamide), Double-gloving (Laminate inner / Nitrile outer) is mandatory.[1]
 - Respiratory: If engineering controls fail or during spill cleanup, use a P2/P3 particulate respirator.[1]
- Storage:
 - Store in a cool, dry place (
).[1]
 - Segregation: Keep away from strong oxidizers (peroxides) and strong bases (NaOH) to prevent uncontrolled hydrolysis or oxidation.[1]

Part 4: Emergency Response Protocols

Standard First Aid is insufficient without understanding the compound's solubility and reactivity.
[1]

Exposure Response Workflow



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Figure 2: Decision logic for acute exposure incidents.[1]

Specific Spill Procedures:

- Dry Spill: Do not dry sweep.[1] Use a HEPA vacuum or wet-wipe method to prevent aerosolization.[1]
- Solvent Spill: Absorb with inert material (vermiculite).[1] Do not use combustible materials (sawdust) if strong oxidizers are present in the mixture.[1]
- Decontamination: Clean surfaces with a dilute surfactant (soap) solution.[1] Water alone is ineffective due to low solubility.[1]

Part 5: Regulatory & Ecological Context

- GHS Classification:
 - Warning: H302 (Harmful if swallowed), H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][5] Irrit.).
- Ecological Impact:
 - While not classified as a marine pollutant, phenoxyacetamide derivatives can be toxic to aquatic life (LC50 values vary by substitution).[1] Do not allow entry into drains.[1][5]
- Waste Disposal:
 - Dispose of as hazardous chemical waste.[1] Incineration is the preferred method to destroy the amide bond and aromatic ring.[1]

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